

HO-PEG14-OH: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: HO-PEG14-OH

Cat. No.: B7824329

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for **HO-PEG14-OH** (CAS No. 1189112-05-7), a discrete polyethylene glycol (PEG) compound. Due to the limited availability of a specific, detailed Safety Data Sheet (SDS) for this particular molecule, this document combines known properties of **HO-PEG14-OH** with safety data from closely related polyethylene glycols to ensure a thorough understanding of best practices for its handling in a research and development setting.

Chemical and Physical Properties

HO-PEG14-OH, also known as tetradecaethylene glycol, is a hydrophilic polymer.^[1] Its basic properties are summarized below. Data for related polyethylene glycols are included for reference where specific information for **HO-PEG14-OH** is not publicly available.

Property	HO-PEG14-OH	Representative Data (PEG 600)
CAS Number	1189112-05-7[1][2][3]	25322-68-3[4]
Molecular Formula	C ₂₈ H ₅₈ O ₁₅ [2]	H(OCH ₂ CH ₂) _n OH[4]
Molecular Weight	634.75 g/mol [2]	~600 g/mol
Appearance	Colorless or white solid or liquid[2]	Clear, viscous liquid or solid (depending on temp.)
Purity	≥95%[2]	Varies by grade
pH	Data not available	5.0 - 7.0 (in 5% solution)
Melting Point	Data not available	ca. 33 °C (91 °F)
Flash Point	Data not available	> 250 °C (482 °F) (Open cup)
Solubility	Soluble in water	Miscible with water

Toxicological Information and Hazard Identification

A complete toxicological profile for **HO-PEG14-OH** has not been thoroughly investigated. However, based on data from similar polyethylene glycols, it is not classified as a hazardous substance or mixture according to Regulation (EC) No. 1272/2008 or the OSHA Hazard Communication Standard (29 CFR 1910.1200).[5] Polyethylene glycols, in general, are considered to have low toxicity.

Toxicological Endpoint	Result (Based on related PEGs)
Acute Oral Toxicity (LD50, rat)	> 15,000 mg/kg
Acute Dermal Toxicity (LD50, rabbit)	> 20,000 mg/kg
Skin Corrosion/Irritation	May cause mild, transient irritation with prolonged exposure.
Serious Eye Damage/Irritation	May cause mild, transient discomfort.
Germ Cell Mutagenicity	Negative
Carcinogenicity	No tumorigenic effect observed in studies on related PEGs.
Reproductive Toxicity	No adverse effects on reproduction reported in studies on related PEGs.

Note: The toxicological properties of **HO-PEG14-OH** itself have not been fully determined. The data presented is for related compounds and should be used as a guideline. Standard safe laboratory practices should always be followed.

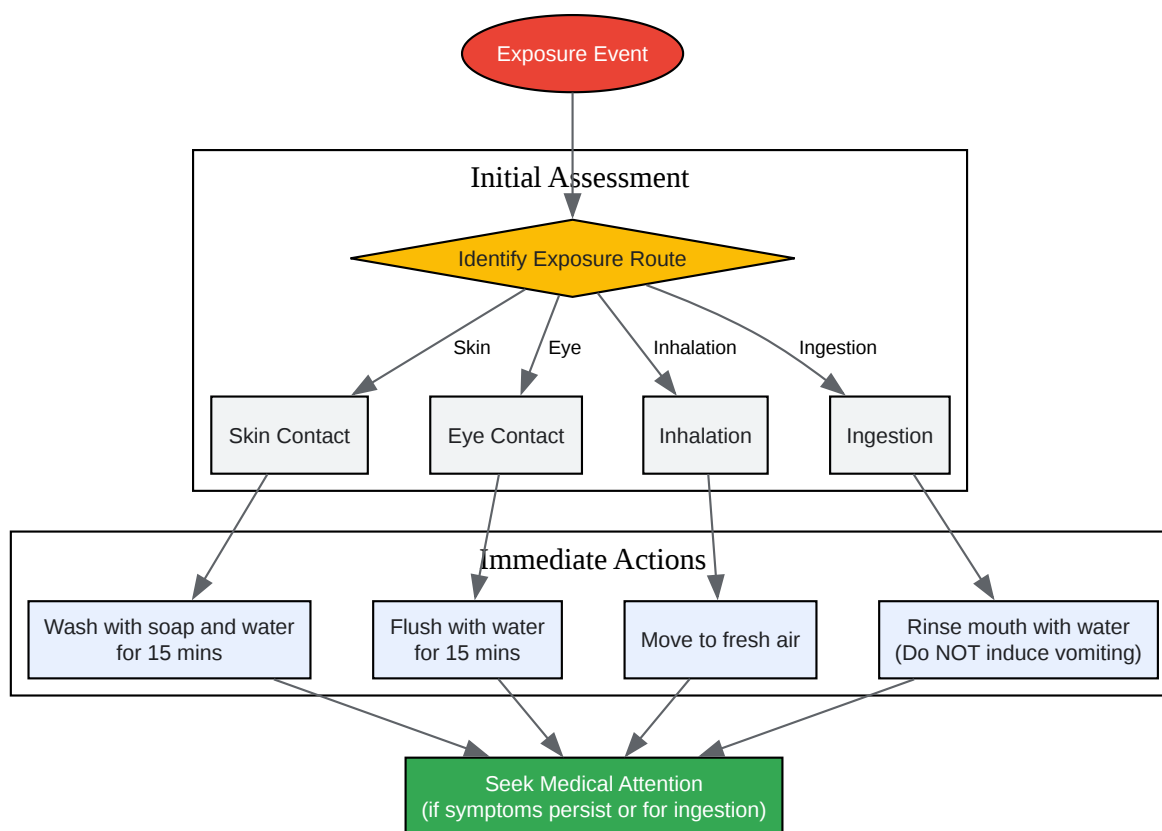
Exposure Controls and Personal Protective Equipment

As a standard practice when handling any chemical, appropriate personal protective equipment (PPE) should be worn to minimize exposure.

Control Parameter	Recommendation
Engineering Controls	Work in a well-ventilated area. An eyewash station and safety shower should be readily accessible.
Eye/Face Protection	Wear chemical safety goggles or glasses with side shields.
Skin Protection	Wear standard laboratory gloves (e.g., nitrile) and a lab coat.
Respiratory Protection	Not typically required under normal use conditions with adequate ventilation.

Personal Protective Equipment (PPE) Workflow

The following diagram illustrates the standard workflow for donning and doffing PPE when handling chemicals like **HO-PEG14-OH**.



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